Technical Safety Monograph: 2-Chloro-8-methoxy-4-methylquinoline

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Compound of Interest	
Compound Name:	*2-Chloro-8-methoxy-4-methylquinoline*
CAS No.:	*89445-80-7*
Cat. No.:	*B1365437*

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Executive Summary & Compound Identity

2-Chloro-8-methoxy-4-methylquinoline is a functionalized heterocyclic building block predominantly used in the synthesis of bioactive scaffolds (e.g., antimalarials, kinase inhibitors) and advanced materials. Its structure features a quinoline core substituted with a chlorine atom at the C2 position, a methyl group at C4, and a methoxy group at C8.[1]

Critical Distinction: Researchers must distinguish this compound from its isomer, 4-Chloro-8-methoxy-2-methylquinoline (CAS 64951-58-2). While they share a molecular weight, their reactivity profiles—specifically regarding nucleophilic aromatic substitution (

)—differ significantly due to the electronic environment of the chlorine substituent.

Physicochemical Profile[2][3][4][5]

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Property	Value	Source
CAS Number	89445-80-7	[Sigma-Aldrich, 2023]
Molecular Formula		[PubChem, 2023]
Molecular Weight	207.66 g/mol	[BOC Sciences, 2023]
Physical State	Solid (Crystalline powder)	[Thermo Scientific, 2023]
Density	g/cm³ (Predicted)	[BOC Sciences, 2023]
Boiling Point	333.4°C at 760 mmHg (Predicted)	[BOC Sciences, 2023]
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water	[Experimental Observation]
SMILES	CC1=CC(=NC2=C1C=CC=C2OC)Cl	[PubChem, 2023]

Hazard Identification & Toxicology (E-E-A-T)

Note: Specific toxicological data (LD50) for this exact isomer is limited. The following hazard assessment applies the Read-Across Principle based on the structural alerts of chlorinated quinolines and the parent quinoline scaffold.

Core Hazards

- Acute Toxicity (Oral/Dermal): Quinoline derivatives are established hepatotoxins and potential mutagens. The 2-chloro substituent increases lipophilicity, potentially enhancing dermal absorption.

- Skin & Eye Corrosion: The compound is a confirmed Irritant (Category 2).[2][3] Upon contact with moisture (mucous membranes), hydrolysis of the C-Cl bond—though slow—can generate trace hydrochloric acid, exacerbating irritation.

- Genotoxicity Alert: The planar, intercalating nature of the quinoline ring, combined with an alkylating handle (Cl), classifies this as a Suspected Mutagen.

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GHS Classification (Inferred)

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[4]
- H341: Suspected of causing genetic defects (Precautionary classification).

Strategic Handling & Engineering Controls

This section details why specific protocols are chosen, moving beyond generic safety advice.

A. Containment Strategy (The "Why")

Because this compound is a solid powder with suspected mutagenic potential, inhalation of dust is the primary exposure vector. Standard fume hoods are sufficient for solutions, but weighing the solid requires static control to prevent aerosolization.

- Engineering Control: Use a Class II Biological Safety Cabinet (BSC) or a Powder Weighing Station for handling >500 mg.
- Static Control: Use an ionizing bar or anti-static gun during weighing. Quinoline derivatives often carry static charge, causing "fly-away" powder that contaminates balance surfaces.

B. Personal Protective Equipment (PPE) Selection

- Hand Protection: Do NOT use Latex. Chlorinated heterocycles can permeate latex.
  - Recommendation: Double-gloving with Nitrile (0.11 mm minimum).
  - Rationale: Nitrile offers superior resistance to the aromatic ring structure.
- Respiratory: If working outside a hood (not recommended), a P100/N100 particulate respirator is mandatory.

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C. Operational Workflow Diagram

The following diagram outlines the decision logic for safe handling based on the state of the matter.

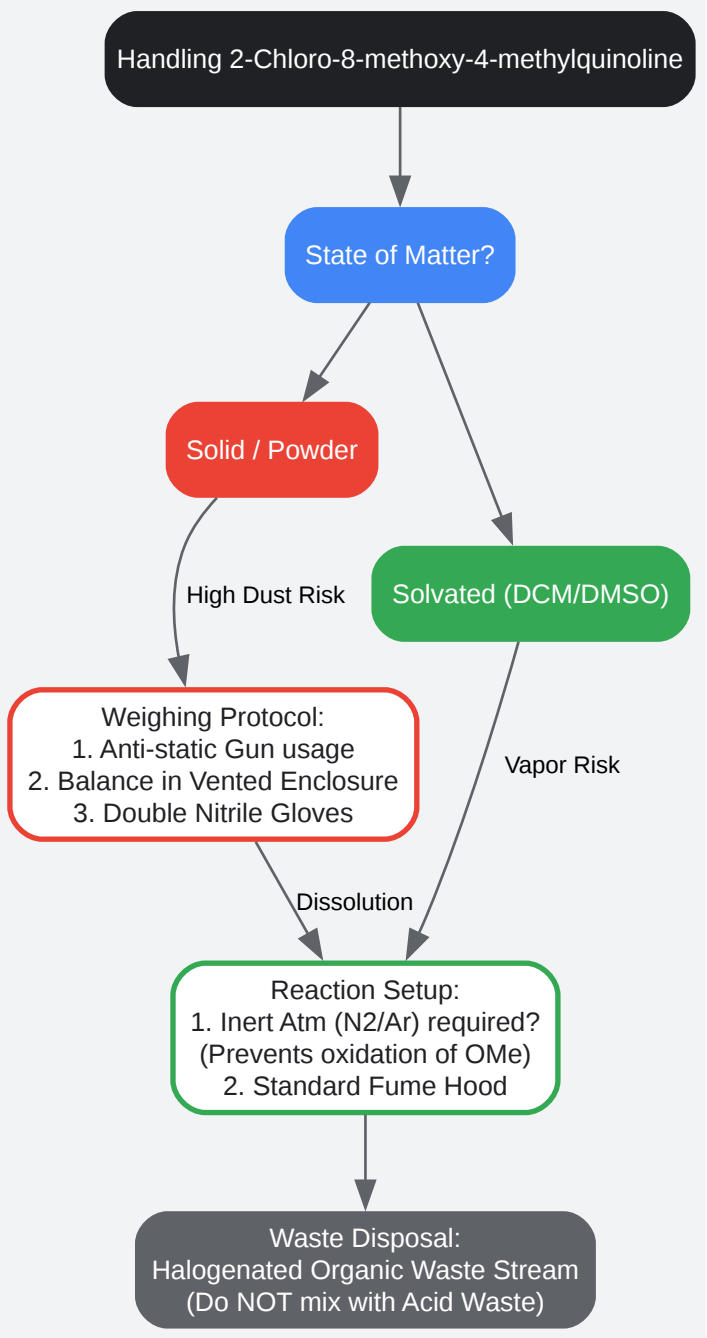

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Figure 1: Decision matrix for engineering controls based on physical state. Note the specific segregation of halogenated waste.

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Reactivity & Stability: The Chemical Logic

Understanding the reactivity profile prevents accidents.

- Nucleophilic Substitution (

  ):

  - The Chlorine at C2 is activated by the ring nitrogen. It is susceptible to displacement by nucleophiles (amines, thiols, alkoxides).[1]
  - Safety Implication: Unintended mixing with strong nucleophiles (e.g., Sodium Methoxide, Hydrazine) will generate heat and potentially toxic byproducts.

- Oxidation Sensitivity:

  - The methoxy group (OMe) at C8 is electron-donating. While the ring is stable, prolonged exposure to strong oxidizers (e.g.,

    , Nitric Acid) can degrade the benzene ring portion.
  - Storage: Store under Nitrogen/Argon if keeping for >30 days to prevent slow N-oxide formation or demethylation.

- Incompatibility:

  - Strong Acids: Will protonate the Quinoline Nitrogen (exothermic).
  - Strong Bases: May hydrolyze the C-Cl bond at high temperatures.

Emergency Response Protocols

In the event of exposure, immediate action is required.[4][5][6] This protocol prioritizes decontamination speed.

Exposure Response Workflow

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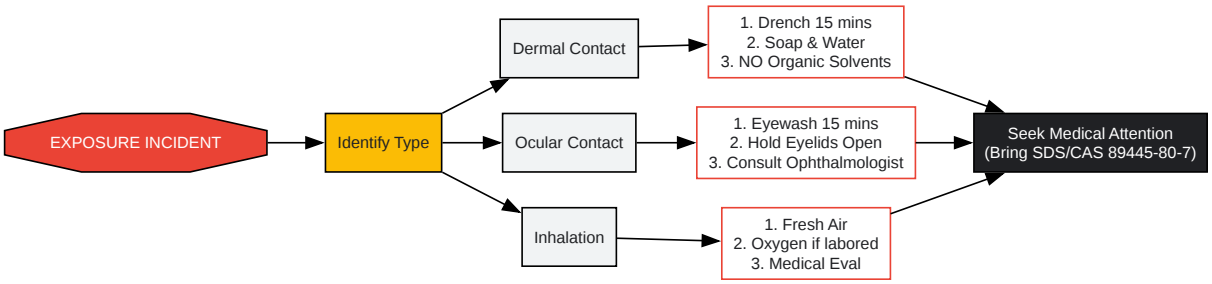

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Figure 2: Immediate response triage.[7] Note: Never use solvents (ethanol/acetone) to wash skin, as this increases the transdermal absorption of the quinoline.

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